

Technical Monograph: 3-Methylphenethyl Alcohol & Derivatives

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Compound of Interest

Compound Name: 3-Methylphenethyl alcohol

CAS No.: 1875-89-4

Cat. No.: B162758

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CAS: 1875-89-4 | Molecular Formula: C₉H₁₂O | Scaffold: Phenethanol

Executive Technical Summary

3-Methylphenethyl alcohol (also known as m-methyl-2-phenylethanol) represents a critical structural modification of the classic phenethyl alcohol (PEA) scaffold. While PEA is the industry standard for "rose" notes in perfumery and a versatile solvent in pharma, the introduction of a methyl group at the meta (3-) position introduces significant steric and electronic changes.

Core Utility:

- Fragrance Chemistry:** Acts as a modifier, adding "green," spicy, or dry nuances to the standard floral profile of PEA.
- Medicinal Chemistry:** Serves as a lipophilic building block. The meta-substitution prevents rapid metabolic oxidation at the para-position (a common clearance route for phenyl rings), potentially extending half-life in derivative drugs.

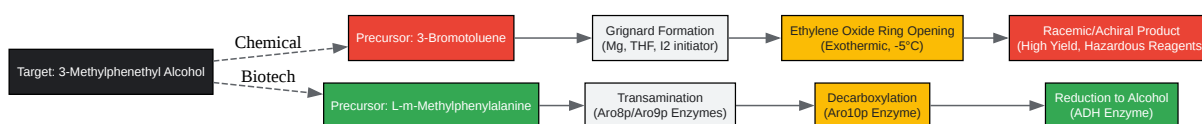
- Green Chemistry Target: A prime candidate for "new-to-nature" biocatalysis via engineered Ehrlich pathways.

Synthetic Architectures: Chemical vs. Biological

The production of **3-methylphenethyl alcohol** demands a choice between atom economy (chemical) and enantioselectivity/sustainability (biological).

Comparative Pathways

The following diagram illustrates the decision logic between classical Grignard synthesis and modern biocatalytic routes.



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Figure 1: Synthetic logic flow comparing the Grignard organometallic route (red) against the Ehrlich metabolic pathway (green).

Critical Analysis of Methods

- Grignard Addition (Chemical):
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Nucleophilic attack of m-tolylmagnesium bromide on the epoxide ring of ethylene oxide.
 - Expert Insight: This is the industrial workhorse method. However, strict temperature control (-5°C to 0°C) is non-negotiable. If the temperature spikes during ethylene oxide addition, you risk polymerization of the epoxide or Wurtz-type coupling side reactions, leading to high-boiling impurities that are difficult to distill.
- Biocatalysis (The Ehrlich Pathway):

- Mechanism:[1][2][3][4] Yeast (*S. cerevisiae*) naturally converts L-phenylalanine to PEA. By feeding meta-methyl-L-phenylalanine (or using an engineered strain that methylates the ring), the machinery (Aro8p, Aro10p, ADH) produces the alcohol.
- Expert Insight: This is the "Green" future. The challenge is toxicity; phenethyl alcohols are toxic to yeast membranes at >2 g/L. In situ product recovery (ISPR) using biphasic systems (e.g., oleic acid overlay) is required to prevent cell death [1].

Experimental Protocol: Chemical Synthesis

Standardized Laboratory Scale Procedure

Objective: Synthesis of **3-methylphenethyl alcohol** via reduction of 3-methylphenylacetic acid.

Note: We choose acid reduction over Grignard for lab-scale safety, avoiding gaseous ethylene oxide.

Reagents:

- 3-Methylphenylacetic acid (CAS 621-36-3): 15.0 g (0.1 mol)
- Lithium Aluminum Hydride (LiAlH_4): 4.5 g (0.12 mol)
- Tetrahydrofuran (THF), anhydrous: 200 mL
- Ethyl Acetate (for quenching)

Step-by-Step Methodology:

- System Preparation:
 - Flame-dry a 500 mL three-neck round-bottom flask equipped with a reflux condenser and N_2 inlet.
 - Why: LiAlH_4 is violently reactive with moisture. Any water ingress will lower yield and create fire hazards.
- Hydride Suspension:

- Charge flask with LiAlH_4 and 100 mL anhydrous THF. Cool to 0°C in an ice bath.
- Addition (The Critical Rate Step):
 - Dissolve 3-methylphenylacetic acid in 100 mL THF.
 - Add dropwise via addition funnel over 45 minutes.
 - Control: Maintain internal temperature $<10^\circ\text{C}$. Rapid evolution of H_2 gas will occur; ensure venting is unblocked.
- Reaction & Reflux:
 - Once addition is complete, allow to warm to room temperature (25°C).
 - Heat to gentle reflux (66°C) for 3 hours.
 - Validation: Monitor via TLC (Hexane:EtOAc 3:1). The starting acid spot (low R_f) should disappear.
- Fieser Quench (Safety Critical):
 - Cool back to 0°C .
 - Add carefully in sequence: 4.5 mL H_2O , 4.5 mL 15% NaOH, 13.5 mL H_2O .
 - Result: This precipitates aluminum salts as a granular white solid (lithium aluminate) rather than a gelatinous mess, facilitating filtration.
- Purification:
 - Filter through a celite pad. Dry filtrate over MgSO_4 .
 - Remove solvent in vacuo.
 - Distillation: Purify residue via vacuum distillation (approx. $110\text{--}115^\circ\text{C}$ at 5 mmHg).

Analytical Characterization

To validate the identity of **3-methylphenethyl alcohol**, rely on the following physicochemical fingerprint.

Table 1: Physicochemical Properties

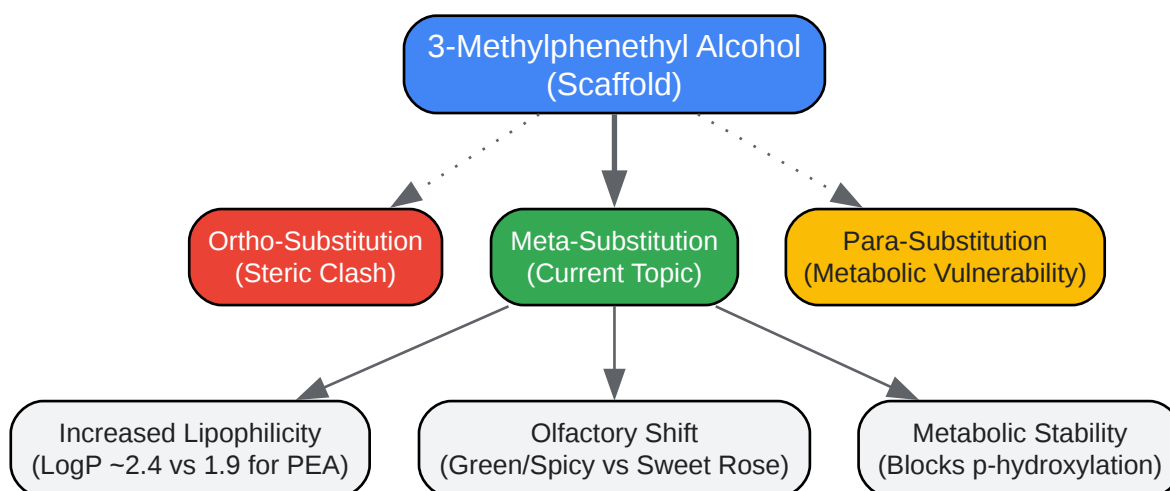
Property	Value / Characteristic	Notes
Boiling Point	242-243°C (760 mmHg)	High boiling point requires high-vac distillation.
Density	1.002 g/mL at 25°C	Slightly denser than water.
Refractive Index	n _{20/D} 1.529	Useful for quick purity checks.
Appearance	Colorless to pale yellow liquid	Yellowing indicates oxidation to aldehyde.
Solubility	Soluble in alcohol, oils; slightly in water	Partition coefficient (LogP) approx 2.4.

GC-MS Interpretation:

- Molecular Ion: Look for m/z 136 [M]⁺.
- Base Peak: Typically m/z 105 (loss of -CH₂OH group, forming the methyl-tropylium ion).
- Differentiation: The meta isomer elutes between the ortho (fastest) and para (slowest) isomers on non-polar columns (e.g., DB-5), though separation from para can be difficult requiring a polar wax column for baseline resolution.

Structure-Activity Relationship (SAR)

Understanding how the methyl group placement influences function is vital for drug design and fragrance formulation.



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Figure 2: Structure-Activity Relationship highlighting the specific advantages of meta-substitution regarding stability and physical properties.

- **Lipophilicity:** The methyl group increases LogP, enhancing membrane permeability compared to unsubstituted PEA.
- **Metabolic Stability:** In pharmaceutical applications, unsubstituted phenyl rings are often rapidly oxidized at the para position by CYP450 enzymes. Placing a methyl group at the meta position does not fully block this, but it sterically hinders the ring orientation in the active site, potentially altering metabolic clearance rates [2].

References

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- **Preparation of Substituted Phenethyl Alcohols.** Journal of Medicinal Chemistry. Foundational work on the synthesis and bacteriostatic action of PEA derivatives.
- **Bioproduction of phenethyl alcohol from phenylalanine.** ResearchGate. Detailed metabolic pathways for yeast-based synthesis.

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